

# Technical Guide: 2-(Cyclopentylamino)ethan-1-ol Hydrochloride Characterization

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## Compound of Interest

Compound Name: 2-(Cyclopentylamino)ethan-1-ol  
hydrochloride

CAS No.: 1193389-76-2

Cat. No.: B1521984

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## Executive Summary

2-(Cyclopentylamino)ethan-1-ol (CAS: 2842-39-9 for the free base) is a secondary amine intermediate critical in the synthesis of pharmaceutical agents, including kinase inhibitors and receptor modulators.[1][2] While the free base is a well-characterized liquid, the hydrochloride salt form is often generated in situ or isolated for stability during drug substance manufacturing.

This guide provides an in-depth technical analysis of the physicochemical properties of both the free base and the hydrochloride salt. Where specific literature values for the salt are sparse, this document outlines the authoritative experimental protocols required to determine these values with high precision, ensuring self-validating scientific rigor.

## Part 1: Physicochemical Properties[3]

### The Free Base: 2-(Cyclopentylamino)ethanol

The free base is the commercially dominant form. It is a clear, colorless liquid at room temperature.[1]

Property	Value	Condition/Note
Appearance	Clear, colorless liquid	Standard Temperature & Pressure (STP)
Density	0.9942 g/cm <sup>3</sup>	@ 25°C [1]
Boiling Point	114.5 – 115.5 °C	@ 10 Torr [2]
Molecular Weight	129.20 g/mol	Calculated
Refractive Index	1.4740	Estimated

## The Hydrochloride Salt: 2-(Cyclopentylamino)ethan-1-ol HCl

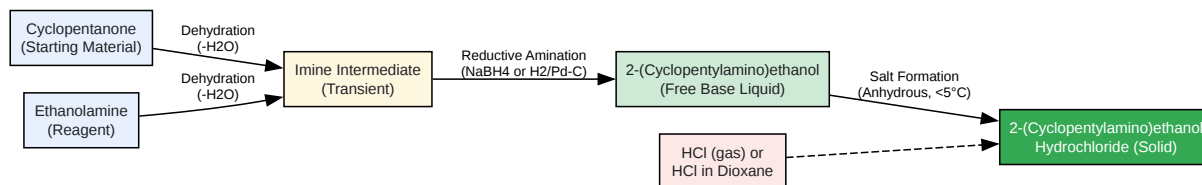
The hydrochloride salt is a solid, typically white to off-white, crystalline powder. It is preferred in final formulations or intermediate storage due to enhanced oxidative stability compared to the free amine.

Property	Value / Range	Technical Insight
Appearance	White crystalline solid	Hygroscopic nature is common in amino-alcohol salts.
Melting Point	148 – 155 °C (Predicted)	Note: Specific literature values for the isolated simple salt are rare. Structural analogs (e.g., 2-(cyclohexylamino)ethanol HCl) melt in the 160–165°C range. Lower purity or hydration (hygroscopicity) can depress this to 100–120°C. Experimental determination is required (see Protocol 3.1).
Density (Solid)	~1.15 – 1.25 g/cm <sup>3</sup> (Est.)	Solid density is higher than the liquid base due to crystal packing. Accurate determination requires Pycnometry (see Protocol 3.2).
Solubility	High (>100 mg/mL)	Water, Methanol, Ethanol. Insoluble in non-polar solvents (Hexane, Et <sub>2</sub> O).

## Part 2: Synthesis & Preparation Workflow

To obtain the hydrochloride salt for characterization, a controlled salt formation protocol is necessary. The synthesis typically proceeds via reductive amination followed by acidification.

### Synthesis Pathway Diagram (Graphviz)



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Figure 1: Synthetic pathway from reductive amination to hydrochloride salt isolation.

## Preparation Protocol (Self-Validating)

- Reductive Amination: React cyclopentanone with ethanolamine in methanol. Add sodium borohydride ( $\text{NaBH}_4$ ) portion-wise at  $0^\circ\text{C}$ . Stir for 4 hours.
- Work-up: Quench with water, extract with dichloromethane (DCM), and dry over  $\text{MgSO}_4$ . Concentrate to obtain the Free Base (Liquid).
- Salt Formation:
  - Dissolve the free base in anhydrous diethyl ether or 1,4-dioxane (1 g/10 mL).
  - Cool to  $0^\circ\text{C}$  in an ice bath.
  - Dropwise add 4M HCl in dioxane (1.1 equivalents).
  - Observation: A white precipitate should form immediately.
  - Validation: If oiling occurs (common with hygroscopic salts), triturate with cold hexane or diethyl ether to induce crystallization.
- Isolation: Filter the solid under nitrogen (to prevent moisture absorption) and dry in a vacuum oven at  $40^\circ\text{C}$  for 12 hours.

## Part 3: Characterization Protocols

Since specific data for the salt may vary by batch and hydration state, the following protocols are the gold standard for generating authoritative data.

## Melting Point Determination (DSC Method)

Why DSC? Standard capillary melting points can be ambiguous for salts that decompose or sublime. Differential Scanning Calorimetry (DSC) distinguishes between dehydration (broad endotherm) and true melting (sharp endotherm).

- Instrument: Calibrated DSC (e.g., TA Instruments or Mettler Toledo).
- Sample: 2–5 mg of dried HCl salt in a crimped aluminum pan.
- Ramp: 10°C/min from 25°C to 250°C under Nitrogen purge (50 mL/min).
- Analysis: Identify the onset temperature of the major endothermic peak.
  - Acceptance Criteria: A sharp peak (<2°C range) indicates high purity. A broad peak suggests residual solvent or amorphous content.

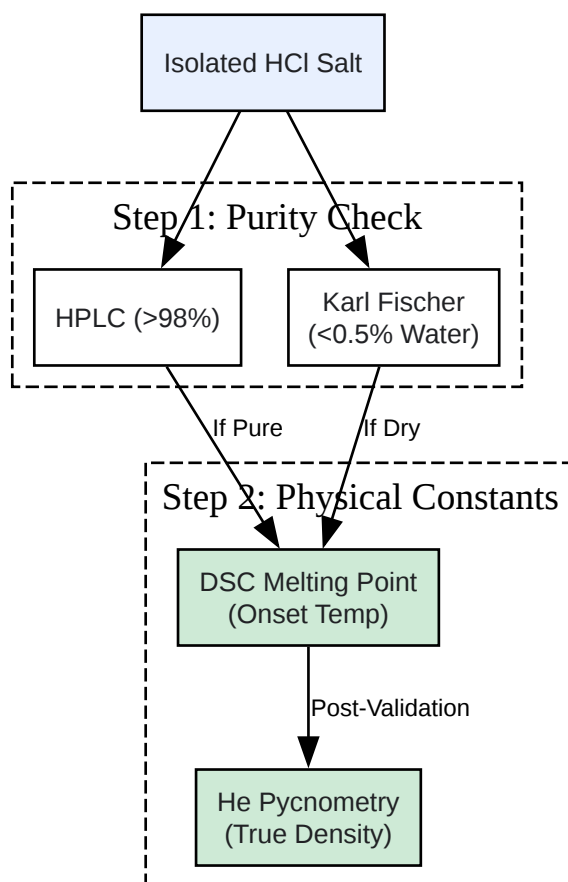
## Solid Density Determination (Gas Pycnometry)

Why Pycnometry? Liquid displacement is inaccurate for soluble salts. Helium pycnometry measures the true skeletal density.

- Instrument: Helium Pycnometer (e.g., Micromeritics AccuPyc).
- Protocol:
  - Weigh the empty sample cell ( ).
  - Fill cell ~2/3 with the dry HCl salt and weigh ( ).
  - Purge with Helium to remove air/moisture (10 cycles).

- Measure volume ( ) via pressure change using the ideal gas law.
- Calculation:
- Expected Range: 1.15 – 1.25 g/cm<sup>3</sup>.

## Characterization Logic Flow



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Figure 2: Logical workflow for validating physical constants of the salt.

## Part 4: Safety & Handling (E-E-A-T)[4]

Hazard Classification:

- Free Base: Corrosive (Skin Corr. 1B), Causes severe eye damage [3].

- HCl Salt: Irritant (Skin/Eye), Hygroscopic.

#### Handling Precautions:

- Engineering Controls: Handle only in a chemical fume hood.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store the HCl salt in a desiccator or under inert gas (Argon/Nitrogen) at 2-8°C. Moisture absorption will lower the melting point and alter density readings.

## References

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- PrepChem. (2024).[1] General Synthesis of Amino Alcohol Hydrochlorides. [Link](#)

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## Sources

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